

Technical Guide: rac-Enterolactone-d6 in Quantitative Bioanalysis

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Compound of Interest

Compound Name: *rac Enterolactone-d6*

CAS No.: 104411-11-2

Cat. No.: B569124

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Executive Summary

rac-Enterolactone-d6 (EL-d6) is the stable isotope-labeled analog of Enterolactone (EL), a mammalian lignan produced by the intestinal microbiota from dietary precursors. In drug development and nutritional epidemiology, EL-d6 serves as the critical Internal Standard (IS) for the precise quantification of Enterolactone in biological matrices (plasma, urine, feces) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide details the physicochemical properties of EL-d6, its metabolic origins, and a validated workflow for its application in high-throughput bioanalysis.

Part 1: Chemical Identity & Structural Properties

rac-Enterolactone-d6 is a racemic mixture containing six deuterium atoms, typically substituted on the aromatic rings. This isotopic labeling provides a mass shift of +6 Da relative to the native compound, allowing for spectral differentiation while maintaining identical chromatographic behavior (retention time) and ionization efficiency.

Comparative Physicochemical Profile

Feature	Native Enterolactone (Analyte)	rac-Enterolactone-d6 (Internal Standard)
CAS Number	78473-71-9	104411-11-2
Formula	C ₁₈ H ₁₈ O ₄	C ₁₈ H ₁₂ D ₆ O ₄
Molecular Weight	298.33 g/mol	304.37 g/mol
Exact Mass	298.1205	304.1582
Stereochemistry	Racemic (mixture of (+)- and (-)-enantiomers)	Racemic
Solubility	DMSO (>30 mg/mL), Ethanol, Methanol	DMSO, Ethanol, Methanol
Appearance	Off-white to pale yellow solid	Off-white to pale yellow solid
pKa	~9.6 (Phenolic -OH)	~9.6 (Phenolic -OH)

Structural Visualization

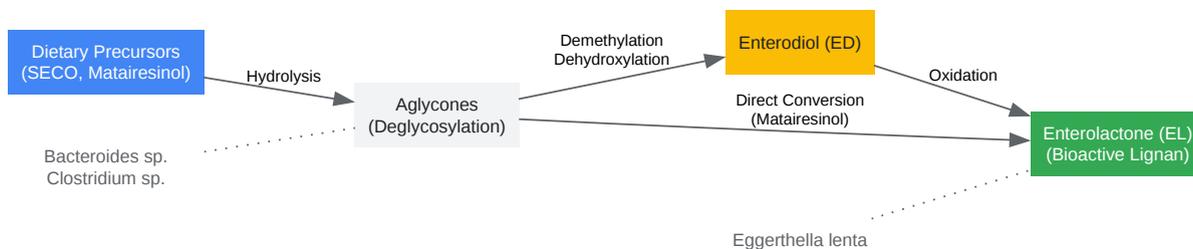
The deuterium labeling is strategically placed on the phenyl rings (typically positions 2, 4, 6 of the benzyl groups) to ensure the label is not lost during metabolic fragmentation or ionization, specifically the loss of the lactone ring (CO₂) in MS/MS.

Part 2: Metabolic Context & Biosynthesis

Understanding the biological origin of Enterolactone is essential for interpreting pharmacokinetic data. EL is not absorbed directly from plants but is a metabolite of plant lignans (Secoisolariciresinol, Matairesinol).

Pathway Logic

- Ingestion: Plant lignans (glycosides) are consumed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Hydrolysis: Gut bacteria cleave sugar moieties.
- Conversion: Strict anaerobes (e.g., Eggerthella lenta) perform dehydroxylation and demethylation to form Enterodiol (ED) and eventually Enterolactone (EL).



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Figure 1: Microbial conversion of dietary lignans to Enterolactone.[5][6] Specific gut microbiota are required for this transformation, leading to high inter-individual variability in plasma EL levels.

Part 3: Analytical Application (LC-MS/MS Protocol)

The primary application of rac-Enterolactone-d6 is to correct for matrix effects and recovery losses during the quantification of EL in human plasma or urine.

Critical Note on Conjugation: In circulation, 95%+ of Enterolactone exists as glucuronide or sulfate conjugates. To quantify "Total Enterolactone" using rac-Enterolactone-d6 (which is an aglycone), the sample must undergo enzymatic hydrolysis before extraction.

Validated Workflow: Total Enterolactone Quantification

1. Reagents & Standards

- Internal Standard Spiking Solution: 1 µg/mL rac-Enterolactone-d6 in Methanol.
- Enzyme Mix:
 - Glucuronidase/Sulfatase (from *Helix pomatia*).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (LC-MS grade).

2. Sample Preparation (Step-by-Step)

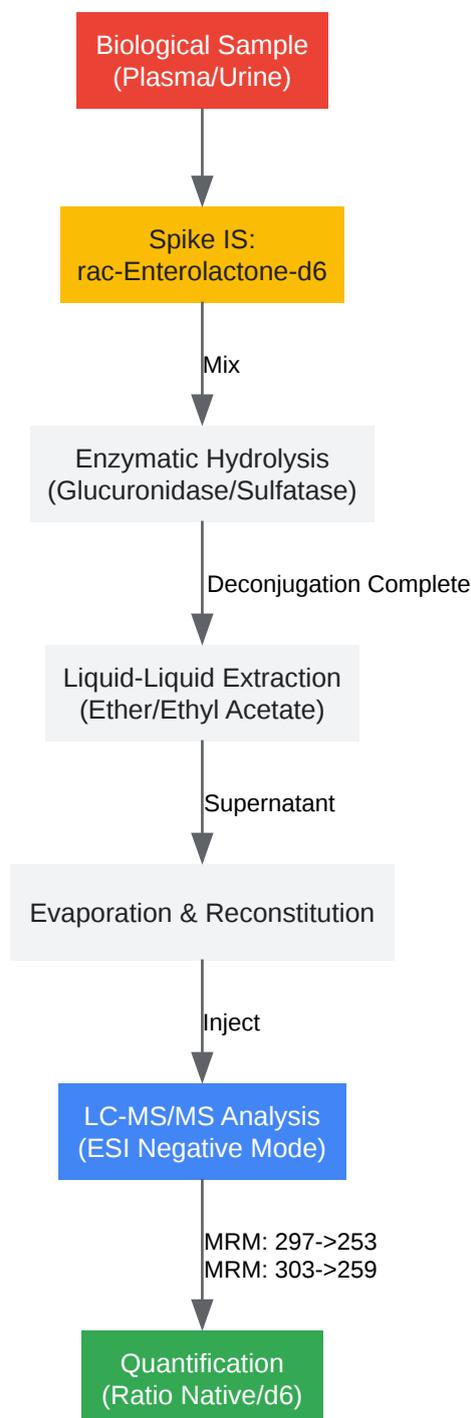
- Aliquot: Transfer 100 μ L of plasma to a 1.5 mL tube.
- Spike IS: Add 10 μ L of rac-Enterolactone-d6 Spiking Solution.
- Hydrolysis: Add 100 μ L of Acetate Buffer (pH 5.0) containing -Glucuronidase/Sulfatase.[7] Incubate at 37°C for 2-12 hours (overnight preferred for complete hydrolysis).
- Extraction (LLE): Add 1 mL Diethyl Ether or Ethyl Acetate. Vortex for 2 mins. Centrifuge at 10,000 x g for 5 mins.
- Reconstitution: Transfer supernatant to a fresh tube. Evaporate to dryness under Nitrogen (). Reconstitute in 100 μ L Mobile Phase (30% ACN).

3. LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., BEH C18, 1.7 μ m).
- Ionization: Electrospray Ionization (ESI) in Negative Mode.
- MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Mechanism
Enterolactone (Native)	297.1 [M-H] ⁻	253.1	20-25	Loss of CO ₂ (Lactone ring)
rac-Enterolactone-d6	303.1 [M-H] ⁻	259.1	20-25	Loss of CO ₂ (Deuteriums retained)

Experimental Workflow Diagram



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Figure 2: Analytical workflow for Total Enterolactone quantification. The IS is added prior to hydrolysis to account for any volumetric errors or extraction inefficiencies.

Part 4: Handling, Stability & Quality Control

To ensure experimental integrity (E-E-A-T), adhere to these specific handling protocols.

Stability Profile

- Solid State: Stable for >2 years at -20°C. Protect from light.
- Stock Solution (DMSO/MeOH): Stable for 6 months at -80°C.
- Aqueous Solution: Unstable. Enterolactone can degrade or precipitate in aqueous buffers over time. Prepare working standards daily or maintain in high organic solvent (>50% MeOH).

Isotopic Purity Check

Before running a clinical batch, verify the isotopic purity of the d6 standard.

- Protocol: Inject a high concentration (1 µg/mL) of pure rac-Enterolactone-d6.
- Acceptance Criteria: The signal at the unlabeled channel (297/253) must be <0.5% of the labeled channel (303/259). High amounts of unlabeled "impurity" in your IS will artificially elevate the calculated concentration of EL in low-level samples.

Matrix Effect Assessment

Deuterated standards generally co-elute with the analyte. However, slight retention time shifts (Isotope Effect) can occur.

- Validation Step: Compare the retention time of d6 vs. native EL. If separation >0.1 min occurs, ensure the matrix suppression zones (phospholipids) do not differentially affect the d6 peak compared to the native peak.

References

- Adlercreutz, H., et al. (1995). Quantitative determination of lignans and isoflavonoids in plasma of omnivorous and vegetarian women by isotope dilution gas chromatography-mass spectrometry.

- Peñalvo, J. L., et al. (2005). A validated method for the quantification of enterodiol and enterolactone in plasma using isotope dilution liquid chromatography with tandem mass spectrometry.[8]
- Nørskov, N. P., et al. (2016). High-Throughput LC-MS/MS Method for Direct Quantification of Glucuronidated, Sulfated, and Free Enterolactone in Human Plasma.[9][7]
- Cayman Chemical. (n.d.).[1] rac-Enterolactone-d6 Product Information & Safety Data Sheet.
- Santa Cruz Biotechnology. (n.d.).[10] **rac Enterolactone-d6** (CAS 104411-11-2).[11]

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Sources

- [1. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [2. bcerp.org \[bcerp.org\]](https://bcerp.org)
- [3. taylorandfrancis.com \[taylorandfrancis.com\]](https://taylorandfrancis.com)
- [4. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- [5. Dietary lignans, plasma enterolactone levels, and metabolic risk in men: exploring the role of the gut microbiome - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [7. anis.au.dk \[anis.au.dk\]](https://anis.au.dk)
- [8. A validated method for the quantification of enterodiol and enterolactone in plasma using isotope dilution liquid chromatography with tandem mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [10. rac Enterolactone-d6 | CAS 78473-71-9 \(unlabeled\) | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [11. pharmaffiliates.com \[pharmaffiliates.com\]](https://pharmaffiliates.com)

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